

Technical Guide: Toxicity Profile & Safety Data for Diammonium Propylenebis(dithiocarbamate)

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Diammonium propylenebis(dithiocarbamate)*
CAS No.: 84332-87-6
Cat. No.: B12673028

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Part 1: Chemical Identity & Physicochemical Context[1]

Compound: **Diammonium propylenebis(dithiocarbamate)** CAS Number: 84332-87-6

Synonyms: Carbamodithioic acid, (1-methyl-1,2-ethanediyl)bis-, diammonium salt; Ammonium propylenebisdithiocarbamate. Molecular Formula: $C_5H_{14}N_4S_4$ Molecular Weight: 274.45 g/mol

Critical Physicochemical Properties

- Solubility:** Highly soluble in water (contrast with Propineb, which is insoluble). This high solubility significantly increases the risk of acute systemic absorption upon mucosal contact.
- Stability:** Hygroscopic and unstable in acidic environments. Rapidly hydrolyzes to release carbon disulfide (CS_2) and propylenethiourea (PTU).
- Appearance:** Typically a yellow to off-white crystalline solid or powder with a slight amine/sulfur odor.

Part 2: Toxicological Mechanism & Profile

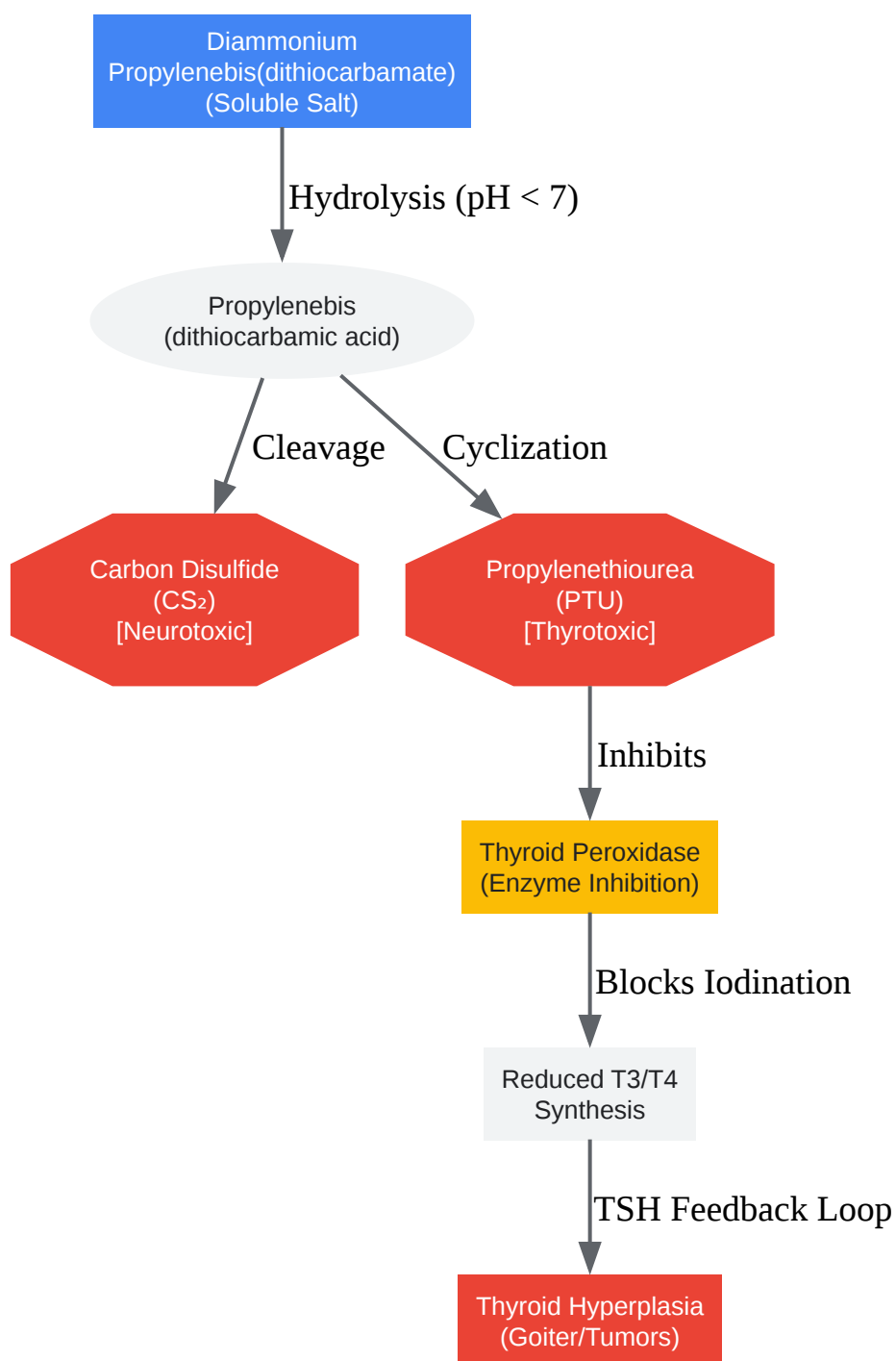
Mechanism of Action: The "Lethal Synthesis"

The toxicity of DAPDTC is not intrinsic to the parent molecule alone but is driven by its metabolic degradation. Upon ingestion or absorption, the molecule undergoes hydrolysis and metabolic breakdown.

- **Acid Hydrolysis:** In the acidic environment of the stomach (or acidic aqueous solution), the dithiocarbamate moiety cleaves.
- **CS₂ Release:** Generates carbon disulfide, a neurotoxin affecting the peripheral nervous system.
- **PTU Formation:** The propylene backbone cyclizes to form Propylenethiourea (PTU).

Key Insight: PTU is a potent thyrotoxicant. It inhibits thyroid peroxidase (TPO), the enzyme responsible for iodinating tyrosine residues in thyroglobulin. This blocks the synthesis of T3 and T4 hormones, triggering a feedback loop where the pituitary releases excess TSH, leading to thyroid hyperplasia (goiter) and potential neoplasia.

Visualization: Metabolic Activation Pathway



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Caption: Figure 1.[1][2][3] The metabolic degradation of DAPDTC leads to the formation of PTU, the primary driver of thyroid toxicity.

Toxicity Data Summary

Endpoint	Classification	Key Findings & Thresholds
Acute Oral Toxicity	Category 4 (Harmful)	LD50 (Rat): Estimated 1000–2000 mg/kg (inferred from Propineb/Ammonium salts).
Skin Irritation	Category 2 (Irritant)	Ammonium salts cause significant irritation to moist skin.
Eye Irritation	Category 2A (Severe)	High risk of corneal opacity due to alkaline ammonium release.
Sensitization	Skin Sensitizer (1B)	Dithiocarbamates are known contact allergens.
Carcinogenicity	Suspected (Cat 2)	Linked to PTU-induced thyroid tumors in chronic rodent studies.
Reproductive Tox	Category 2 (Suspected)	PTU is teratogenic; crosses the placental barrier.
Target Organs	STOT-RE (Thyroid)	Thyroid gland enlargement, neuropathy (CS ₂ effect).

Part 3: Safety Data Sheet (SDS) Framework

This section outlines the critical controls required for a laboratory SDS. Do not rely on generic "dust" warnings; this compound requires specific protocols for thyroid protection and ammonia management.

Hazard Identification (GHS)

- Signal Word: WARNING
- Hazard Statements:

- H302: Harmful if swallowed.[4][5]
- H315: Causes skin irritation.[4][5][6]
- H317: May cause an allergic skin reaction.[5]
- H361d: Suspected of damaging the unborn child (due to PTU metabolite).
- H373: May cause damage to organs (Thyroid) through prolonged or repeated exposure.[2][7]
- H400: Very toxic to aquatic life.[5]

Handling & Storage Protocol

- Engineering Controls: Use ONLY in a certified chemical fume hood. The ammonium salt can release ammonia gas and CS₂ upon exposure to moisture.
- Storage: Store at 2–8°C (Refrigerated). Keep under inert atmosphere (Nitrogen/Argon) if possible. Moisture sensitivity is high; hydrolysis creates toxic gas pressure in sealed containers.
- Incompatibility: Acids (releases CS₂ instantly), Oxidizers (fire hazard), Heavy metal salts (precipitates insoluble dithiocarbamates).

Emergency Response (Self-Validating Protocol)

- Inhalation: Move to fresh air. If "rotten cabbage" odor (CS₂) is detected, assume significant exposure.
- Skin Contact: Wash with soap and water for 15 minutes. Do not use alcohol (increases transdermal absorption of dithiocarbamates).
- Spill Cleanup:
 - Evacuate area.[4][8]
 - Wear Tyvek suit and P100 respirator.

- Cover spill with dry lime or soda ash (to neutralize potential acid contact).
- Collect in a waste container labeled "Sulfur/Ammonium Waste".

Part 4: Experimental Protocols

Protocol: Analytical Quantitation via CS₂ Evolution

Expertise Note: Direct HPLC analysis of the salt is difficult due to instability. The standard method converts the dithiocarbamate backbone into CS₂ for colorimetric or GC detection.

Methodology:

- Digestion: Dissolve 10 mg of DAPDTC sample in 50 mL degassed water.
- Hydrolysis: Add 20 mL of 20% SnCl₂ in HCl to the reaction flask. Heat to boiling under reflux.
- Trapping: Channel the evolved gas stream through a trap containing 10% Cadmium Sulfate (removes H₂S interference).
- Detection: Bubble the gas into a solution of Viles Reagent (Cupric acetate + Diethanolamine in Ethanol).
- Quantification: Measure absorbance of the resulting yellow copper-dithiocarbamate complex at 435 nm.
 - Validation: Construct a calibration curve using pure CS₂ or a standardized Propineb reference.

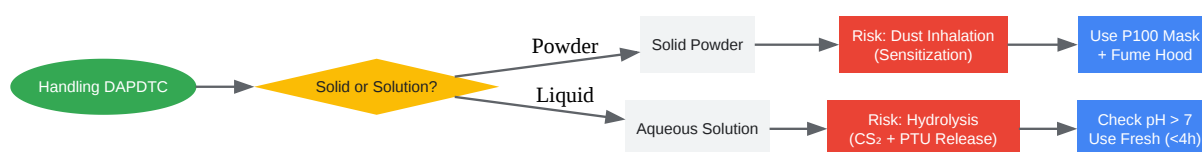
Protocol: In Vitro Thyroid Peroxidase (TPO) Inhibition Assay

Purpose: To assess the endocrine disrupting potential of the metabolite PTU.[\[7\]](#)

- Enzyme Source: Porcine thyroid microsomes.
- Substrate: Guaiacol (oxidizable substrate).

- Reaction: Incubate microsomes with varying concentrations of DAPDTC metabolite (PTU) + KI + H₂O₂.
- Readout: Monitor the oxidation of guaiacol spectrophotometrically at 470 nm.
- Result: Calculate IC₅₀. A value < 10 µM indicates potent thyroid disruption.

Visualization: Safety Decision Tree



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Caption: Figure 2. Decision logic for mitigating phase-specific risks of DAPDTC handling.

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